A Comprehensive Technical Guide to Diethylaluminum Iodide

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Compound of Interest

Compound Name:	*Aluminum, diethyliodo-*
CAS No.:	*2040-00-8*
Cat. No.:	*B1199366*

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Introduction

Diethylaluminum iodide (DEAI), a potent organoaluminum reagent, holds a significant position in the arsenal of synthetic chemists. Its unique combination of Lewis acidity and the presence of a reactive iodine atom makes it a versatile tool for a range of chemical transformations. This guide provides an in-depth exploration of DEAI, from its fundamental properties and synthesis to its practical applications, with a focus on the underlying principles that govern its reactivity.

While formally named **Aluminum, diethyliodo-**, this compound is widely recognized by several synonyms, ensuring clarity and ease of reference within the scientific community.

Common Synonyms:

- Diethylaluminum iodide[1]
- Diethyliodoaluminum

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- Iododiethylaluminum[1]
- DEAI[1]
- Et2AlI

Physicochemical and Spectroscopic Profile

Diethylaluminum iodide is a colorless to pale yellow liquid, highly reactive and pyrophoric, necessitating careful handling under inert atmospheric conditions.[2] Its utility in organic synthesis is intrinsically linked to its molecular structure and electronic properties.

Property	Value	Source
CAS Number	2040-00-8	[1]
Molecular Formula	C4H10AlI	[1]
Molecular Weight	212.01 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Reactivity	Reacts violently with water and air	[2]

Due to its reactive nature, obtaining and interpreting spectroscopic data requires specialized techniques. The 1H and 13C NMR spectra are informative for confirming the structure, with the ethyl group protons and carbons exhibiting characteristic shifts and coupling patterns. The chemical shifts will be influenced by the electron-withdrawing nature of the iodine and the aluminum center. In proton NMR, the methylene protons adjacent to the aluminum will typically appear as a quartet, and the methyl protons as a triplet. In 13C NMR, two distinct signals are expected for the two carbon environments of the ethyl group.[3][4]

Synthesis of Diethylaluminum Iodide

The preparation of diethylaluminum iodide can be achieved through several synthetic routes, often involving the reaction of a trialkylaluminum precursor with an iodine source. A common and effective method involves the direct reaction of triethylaluminum with elemental iodine.

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Experimental Protocol: Synthesis from Triethylaluminum and Iodine

Causality: This protocol leverages the reactivity of the aluminum-carbon bond in triethylaluminum towards electrophilic attack by iodine. The reaction proceeds via a redox mechanism where the aluminum is oxidized and the iodine is reduced, leading to the formation of the Al-I bond and the displacement of an ethyl group.

Safety Precaution: This procedure involves pyrophoric and highly reactive materials. It must be conducted by trained personnel in a well-ventilated fume hood under a strictly inert atmosphere (e.g., argon or nitrogen). Appropriate personal protective equipment (PPE), including flame-retardant lab coat, safety glasses, and chemical-resistant gloves, is mandatory.[5][6][7]

Materials:

- Triethylaluminum (Et3Al)
- Iodine (I2)
- Anhydrous hexane (or other inert hydrocarbon solvent)
- Schlenk flask and line
- Magnetic stirrer and stir bar
- Cannula for liquid transfer
- Septa

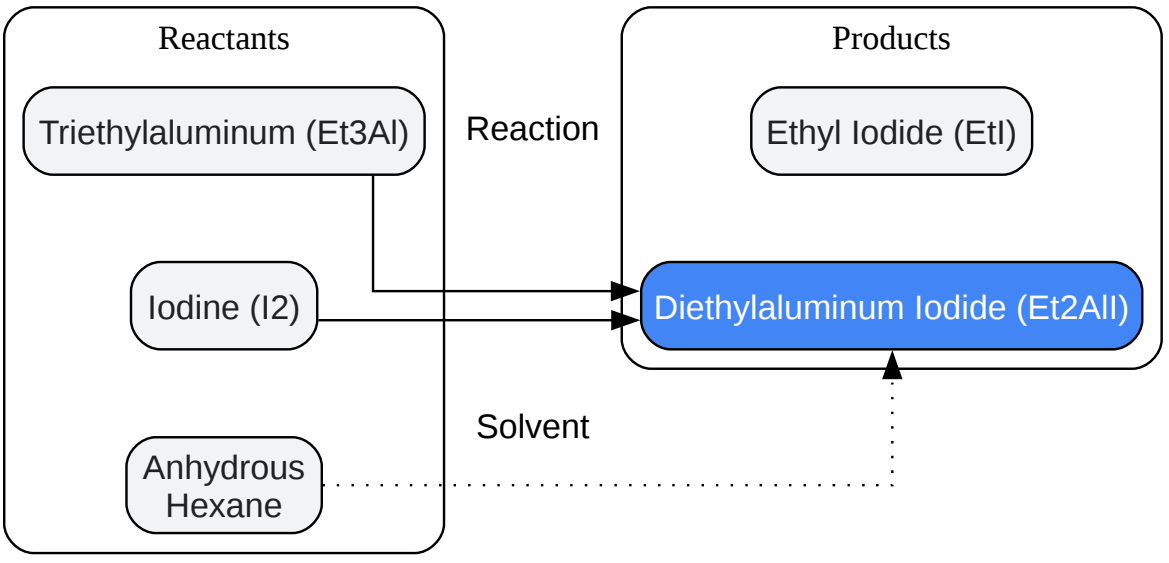
Procedure:

- Assemble a dry, oven-baked Schlenk flask equipped with a magnetic stir bar and a rubber septum under a positive pressure of inert gas.
- Using a syringe or cannula, transfer a known volume of a standardized solution of triethylaluminum in an anhydrous solvent (e.g., hexane) into the reaction flask.

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- In a separate, dry flask, prepare a solution of one molar equivalent of iodine in anhydrous hexane.
- Slowly add the iodine solution to the stirred triethylaluminum solution at room temperature via cannula. The addition should be performed dropwise to control the exothermic nature of the reaction.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours. The disappearance of the characteristic purple color of iodine indicates the completion of the reaction.
- The resulting solution of diethylaluminum iodide in hexane can be used directly for subsequent reactions or stored under an inert atmosphere.

Self-Validation: The progress of the reaction can be monitored by the fading of the iodine color. The final product can be characterized by NMR spectroscopy to confirm the presence of the diethylaluminum iodide and the absence of starting materials.



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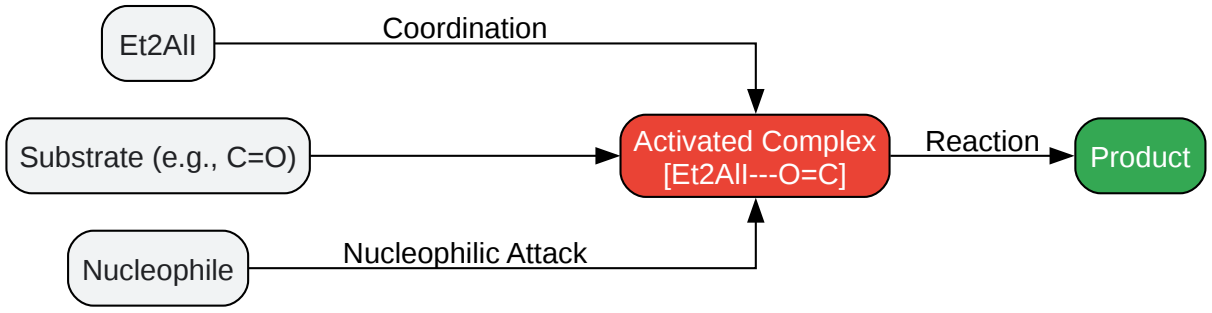
Caption: Synthesis of Diethylaluminum Iodide.

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Role as a Lewis Acid in Organic Synthesis

The electron-deficient nature of the aluminum center in diethylaluminum iodide imparts strong Lewis acidic character to the molecule.[8][9] This property is central to its utility in a wide array of organic reactions. By coordinating to lone pairs of electrons on heteroatoms (typically oxygen or nitrogen) in organic substrates, DEAI activates these functional groups towards nucleophilic attack. This activation can lead to enhanced reaction rates, and in many cases, improved regio- and stereoselectivity.

The Lewis acidity of aluminum halides generally follows the trend AlCl3 > AlBr3 > AlI3 in the solid state, but in the gas phase or in non-coordinating solvents, the trend is reversed: AlF3 < AlCl3 < AlBr3 ≈ AlI3.[10] The larger and more polarizable iodide ligand in DEAI can influence its reactivity profile compared to its chloride and bromide counterparts.



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Caption: General Mechanism of Lewis Acid Catalysis.

Applications in Organic Synthesis

Diethylaluminum iodide is a valuable reagent in several key organic transformations, including Diels-Alder reactions and conjugate additions.

Diels-Alder Reaction

The Diels-Alder reaction, a [4+2] cycloaddition, is a powerful tool for the construction of six-membered rings.[11][12] Lewis acids, including DEAI, can catalyze this reaction by

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coordinating to the dienophile, thereby lowering the energy of its Lowest Unoccupied Molecular Orbital (LUMO) and accelerating the reaction rate.

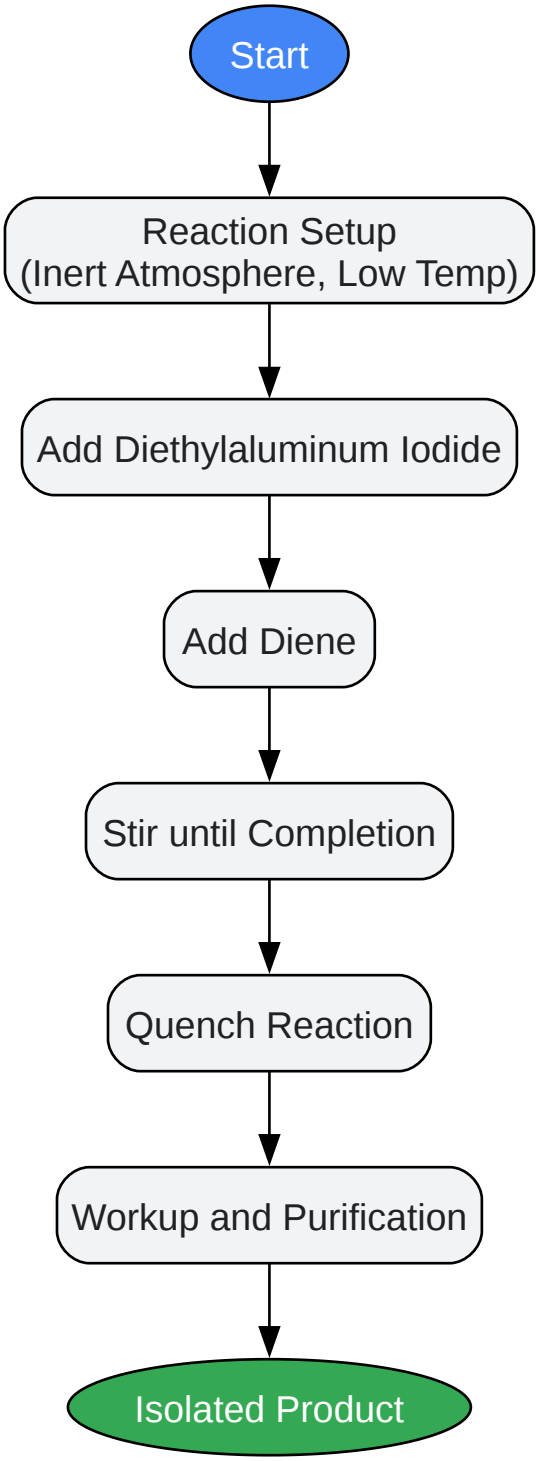
Experimental Workflow: DEAI-Catalyzed Diels-Alder Reaction

Causality: By coordinating to the carbonyl oxygen of an α,β-unsaturated carbonyl compound (the dienophile), DEAI enhances its electrophilicity. This increased electrophilicity facilitates a more rapid and often more selective cycloaddition with a diene.

Procedure Outline:

- Under an inert atmosphere, a solution of the dienophile in a dry, non-coordinating solvent (e.g., dichloromethane or toluene) is cooled to a low temperature (e.g., -78 °C).
- A solution of diethylaluminum iodide (typically 0.1 to 1.0 equivalents) in the same solvent is added dropwise to the dienophile solution.
- The diene is then added to the reaction mixture.
- The reaction is stirred at the low temperature until completion, as monitored by Thin Layer Chromatography (TLC) or other analytical techniques.
- The reaction is quenched by the slow addition of a protic solvent (e.g., methanol) or a saturated aqueous solution of a salt (e.g., NH4Cl).
- The product is isolated through standard workup procedures, including extraction and purification by column chromatography.

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Caption: Diels-Alder Reaction Workflow.

Conjugate Addition

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Diethylaluminum iodide can also promote the conjugate (1,4-) addition of nucleophiles to α,β-unsaturated carbonyl compounds.[13] The Lewis acid activation of the enone system enhances the electrophilicity of the β-carbon, making it more susceptible to attack by soft nucleophiles. In some cases, the organoaluminum reagent itself can act as the source of the nucleophile (e.g., an ethyl group).

Conclusion

Diethylaluminum iodide is a powerful and versatile reagent in organic synthesis, primarily owing to its pronounced Lewis acidity. Its ability to activate substrates towards nucleophilic attack makes it a valuable tool for a variety of transformations, including the construction of complex cyclic systems via the Diels-Alder reaction and the formation of new carbon-carbon bonds through conjugate addition. A thorough understanding of its properties, synthesis, and reactivity, coupled with stringent adherence to safe handling protocols for pyrophoric materials, enables researchers to effectively harness the synthetic potential of this important organoaluminum compound.

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